

Using strontium dihydroxide octahydrate in CO₂ capture.

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Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

CAS No.: *1311-10-0*

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An Application Note and Protocol for CO₂ Capture Using **Strontium Dihydroxide Octahydrate**

Authored by: A Senior Application Scientist

Introduction: The Role of Alkaline Hydroxides in Carbon Capture Technology

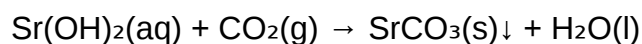
The escalating concentration of atmospheric carbon dioxide (CO₂) is a primary driver of global climate change, necessitating the development of robust and scalable carbon capture technologies. Among the various strategies, direct air capture (DAC) and point-source capture utilizing chemical sorbents are of significant interest.[1][2] Alkaline hydroxides, such as sodium, potassium, and calcium hydroxide, are well-established for their efficacy in capturing CO₂ via acid-base reactions.[3] Strontium dihydroxide, particularly in its octahydrate form (Sr(OH)₂·8H₂O), presents itself as a compelling candidate within this class of materials. Its relatively low solubility compared to NaOH or KOH, yet higher than Ca(OH)₂, offers a unique set of properties for investigation in both aqueous and slurry-based capture systems.

This document provides a detailed technical guide for researchers and scientists on the application of **strontium dihydroxide octahydrate** for CO₂ capture. We will explore the fundamental chemistry, present detailed experimental protocols for capture and quantification, discuss the critical role of hydration, and provide essential safety guidelines. The protocols are designed to be self-validating, with clear explanations for each step to ensure both reproducibility and a deep understanding of the underlying mechanisms.

Fundamental Principles

The Carbonation Reaction

The primary mechanism for CO₂ capture by strontium dihydroxide is a carbonation reaction. In this process, gaseous CO₂ dissolves and reacts with the hydroxide ions (OH⁻) to form strontium carbonate (SrCO₃), a chemically stable solid, and water. The overall reaction is thermodynamically favorable.^[4]



The octahydrate form, Sr(OH)₂·8H₂O, is a white crystalline solid that is sparingly soluble in cold water, with its solubility increasing significantly with temperature.^{[5][6]} This temperature-dependent solubility can be leveraged in experimental design. In the presence of moisture, its precursor, Strontium Oxide (SrO), readily forms the hydroxide, which is the active species for CO₂ capture.^{[7][8][9][10]}

The Role of Hydration and Moisture

Theoretical studies based on density functional theory (DFT) have shown that the presence of water is critical to the CO₂ capture process. While large amounts of water could decrease CO₂ adsorption capability, a small amount can enhance it by facilitating the formation of hydroxyl groups on the sorbent surface.^{[7][8][10]} The octahydrate form ensures that water molecules are intimately present at the reaction interface, potentially influencing reaction kinetics.

Material Properties and Safety

Key Physicochemical Properties

A thorough understanding of the material's properties is essential before proceeding with any experimental work.

Property	Value	Source(s)
Chemical Formula	$\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	[11]
Molar Mass	265.76 g/mol	[12]
Appearance	White crystalline powder/chunks	[13]
Density	1.91 g/cm ³	
Solubility in Water	0.41 g/100 mL (0 °C)21.83 g/100 mL (100 °C)	[5]
pH	~13.5 (Saturated Solution)	[13]

Critical Safety Protocols

Strontium dihydroxide is a caustic alkali and must be handled with care. It is classified as corrosive and can cause severe skin burns and eye damage.[14]

- Hazard Identification: Causes severe irritation and potential burns to skin, eyes, and the respiratory tract.[11][15][16] Ingestion can lead to gastrointestinal irritation.[11]
- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. Work in a well-ventilated area or under a chemical fume hood to minimize dust inhalation.[13][14]
- Handling and Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials like strong acids and oxidizing agents.[11][13] Minimize dust generation during handling.[11]
- First Aid Measures:
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[11][13]
 - Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call a poison center or doctor

immediately.

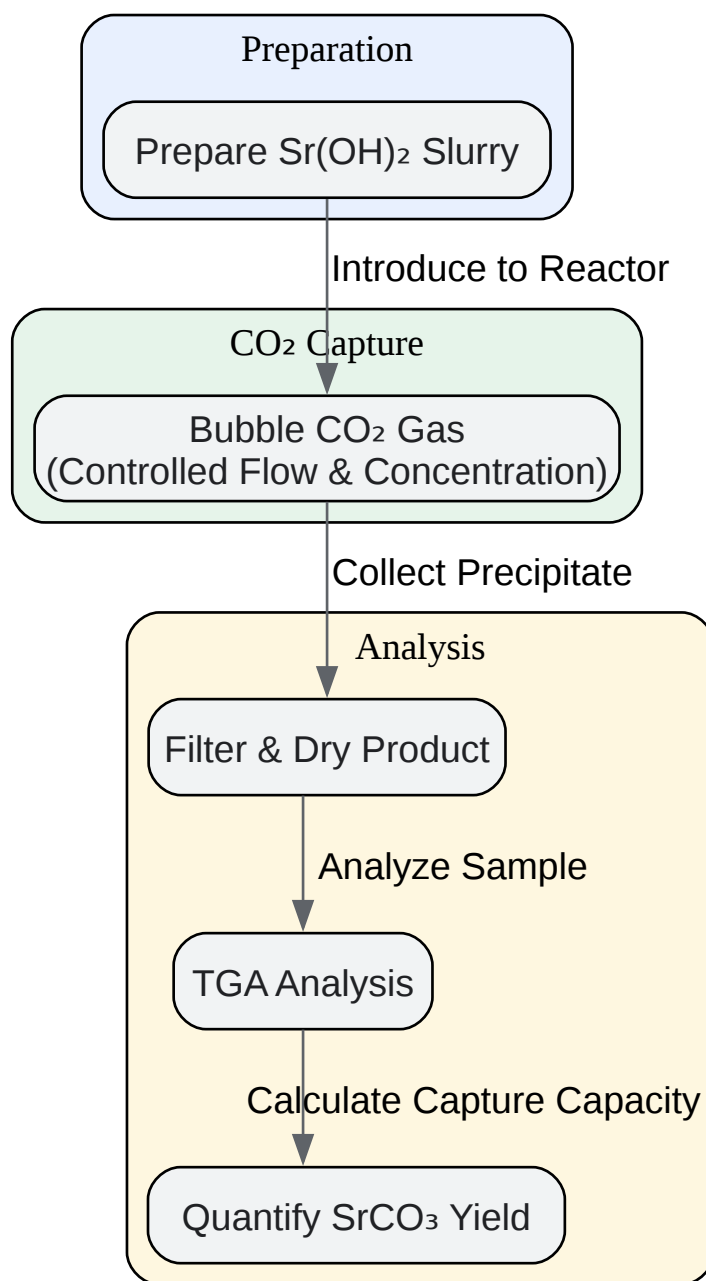
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical aid.[\[11\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person and seek immediate medical attention.[\[11\]](#)[\[16\]](#)

Experimental Protocols

The following sections detail the step-by-step procedures for evaluating the CO₂ capture performance of **strontium dihydroxide octahydrate**.

Workflow Overview

The overall experimental process follows a logical sequence from preparation to analysis.



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Caption: Experimental workflow for CO₂ capture using Sr(OH)₂.

Protocol: Preparation of Strontium Dihydroxide Slurry

This protocol describes the preparation of a standardized aqueous slurry of Sr(OH)₂·8H₂O. A slurry is often used to maximize the available surface area for the gas-liquid-solid reaction.

Rationale: Using a slurry instead of a clear saturated solution increases the total amount of available $\text{Sr}(\text{OH})_2$ for reaction beyond its immediate solubility limit, providing a reservoir of reactant that can dissolve as the aqueous hydroxide is consumed.

- Materials:
 - **Strontium dihydroxide octahydrate** ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
 - Deionized (DI) water
 - Magnetic stirrer and stir bar
 - Beaker or reaction vessel
- Procedure:
 1. Weigh 5.00 g of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ and transfer it to a 250 mL beaker.
 2. Add 100 mL of DI water to the beaker.
 3. Place the beaker on a magnetic stirrer and begin stirring at a moderate speed (e.g., 300 RPM) to create a uniform suspension.
 4. Allow the slurry to stir for 10-15 minutes to reach thermal and dissolution equilibrium before introducing CO_2 .

Protocol: CO_2 Capture via Gas Bubbling

This protocol details the process of introducing a controlled stream of CO_2 into the $\text{Sr}(\text{OH})_2$ slurry to initiate the carbonation reaction.

Rationale: A controlled gas flow rate and concentration are critical for obtaining reproducible kinetic data. The use of a carrier gas like N_2 allows for precise dilution of CO_2 to mimic various flue gas or atmospheric conditions.

- Equipment:
 - Prepared $\text{Sr}(\text{OH})_2$ slurry in a reaction vessel

- Gas cylinders (CO_2 and N_2) with regulators
- Mass flow controllers (MFCs)
- Gas washing bottle or sparging tube
- Exhaust line to a fume hood
- Procedure:
 1. Set up the reaction vessel with the prepared slurry on the magnetic stirrer, ensuring continuous mixing.
 2. Insert the gas sparging tube into the slurry, ensuring the tip is submerged well below the surface to maximize gas-liquid interaction.
 3. Using the MFCs, set a total gas flow rate of 200 mL/min. For a 15% CO_2 concentration (typical of flue gas), set the CO_2 MFC to 30 mL/min and the N_2 MFC to 170 mL/min.
 4. Begin bubbling the gas mixture through the slurry. Start a timer immediately.
 5. Continue the reaction for a set duration (e.g., 60 minutes). A visible increase in the white precipitate (SrCO_3) should be observed.
 6. After the designated time, stop the gas flow and turn off the stirrer.

Protocol: Quantification of CO_2 Capture by Thermogravimetric Analysis (TGA)

TGA is a powerful technique to quantify the conversion of $\text{Sr}(\text{OH})_2$ to SrCO_3 by measuring mass changes as a function of temperature.

Rationale: $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, anhydrous $\text{Sr}(\text{OH})_2$, and SrCO_3 all have distinct thermal decomposition profiles. By heating the post-reaction solid, we can measure the mass loss corresponding to the dehydration of unreacted starting material and the decomposition of the strontium carbonate product, thereby calculating the reaction conversion.

- Sample Preparation:

1. Filter the post-reaction slurry using a Buchner funnel and vacuum filtration.
 2. Wash the collected white solid with a small amount of cold DI water to remove any soluble impurities.
 3. Dry the solid in a vacuum oven at 50 °C overnight to remove superficial moisture without decomposing the hydrate.
 4. Gently grind the dried solid into a fine powder using a mortar and pestle for homogeneity.
- TGA Procedure:
 1. Tare a TGA crucible (typically alumina or platinum).
 2. Place 10-15 mg of the dried sample powder into the crucible.
 3. Place the crucible in the TGA instrument.
 4. Program the TGA with the following temperature profile under a nitrogen atmosphere (to prevent side reactions):
 - Ramp from 30 °C to 150 °C at 10 °C/min (for dehydration of octahydrate).
 - Ramp from 150 °C to 500 °C at 10 °C/min (for decomposition of anhydrous hydroxide).
 - Ramp from 500 °C to 900 °C at 10 °C/min (for decomposition of carbonate).[\[17\]](#)[\[18\]](#)
 5. Run the analysis and record the mass vs. temperature data.

Data Interpretation and Calculation

The TGA curve will show distinct mass loss steps.

Temperature Range (°C)	Decomposition Event	Expected Mass Loss
~80 - 150 °C	$\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O} \rightarrow \text{Sr}(\text{OH})_2 + 8\text{H}_2\text{O}$	Corresponds to unreacted starting material.
~350 - 450 °C	$\text{Sr}(\text{OH})_2 \rightarrow \text{SrO} + \text{H}_2\text{O}$	Corresponds to unreacted anhydrous hydroxide.
~700 - 900 °C	$\text{SrCO}_3 \rightarrow \text{SrO} + \text{CO}_2$	Corresponds to the captured CO_2 product.

Calculation of Capture Capacity:

- Determine the mass loss (Δm) in the ~700-900 °C region. This corresponds to the mass of CO_2 released.
- Calculate the moles of CO_2 captured: $\text{moles CO}_2 = \Delta m / \text{Molar Mass of CO}_2 (44.01 \text{ g/mol})$
- Calculate the capture capacity in mmol CO_2 per gram of initial sorbent: $\text{Capacity} = (\text{moles CO}_2 * 1000) / \text{initial mass of Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$

Regeneration and System Limitations

While strontium-based sorbents are effective at capture, regeneration of the spent strontium carbonate back to the hydroxide is energy-intensive. The process, known as calcination, requires high temperatures (typically >1000 °C) to decompose SrCO_3 back to SrO , which can then be rehydrated.^{[19][20]}



This high energy requirement is a significant challenge for the economic viability of strontium-based looping cycles compared to other technologies like amine scrubbing or systems with lower regeneration temperatures.^{[21][22][23]} Furthermore, repeated cycling can lead to sintering and a loss of reactivity of the sorbent.^[19] Researchers should consider these limitations when evaluating this chemistry for large-scale applications.

Conclusion

Strontium dihydroxide octahydrate is an effective agent for the chemical absorption of CO₂. Its handling and reaction principles are straightforward, making it an excellent model system for studying gas-solid-liquid carbonation reactions. The protocols outlined in this guide provide a robust framework for preparing the sorbent, conducting capture experiments, and quantifying the results using TGA. While the high energy cost of regeneration presents a barrier to industrial-scale carbon capture and release cycles, the fundamental chemistry remains highly relevant for specialized applications and for comparative studies within the broader field of carbon capture materials.

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